

accuracy and precision of N',N'-Dimethylformohydrazide quantification methods

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Compound of Interest

Compound Name: *N',N'-Dimethylformohydrazide*

CAS No.: 3298-49-5

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A Comparative Guide to the Quantification of N',N'-Dimethylformohydrazide

For Researchers, Scientists, and Drug Development Professionals

The accurate and precise quantification of **N',N'-Dimethylformohydrazide** (DMH), a potential genotoxic impurity (GTI), is critical in pharmaceutical development and manufacturing to ensure the safety and quality of drug substances and products. This guide provides a comparative overview of common analytical methodologies for the quantification of hydrazines, with a focus on methods applicable to DMH. The information is based on established analytical techniques for structurally similar compounds, such as unsymmetrical dimethylhydrazine (UDMH), due to the limited availability of specific literature for **N',N'-Dimethylformohydrazide**.

Quantitative Performance of Analytical Methods

The selection of an appropriate analytical method for the quantification of DMH depends on factors such as the required sensitivity, the sample matrix, and the available instrumentation. Gas chromatography (GC) and liquid chromatography (LC) coupled with mass spectrometry

(MS) are the most prevalent techniques, often requiring a derivatization step to improve the volatility and/or chromatographic retention of the polar hydrazine compounds. The following table summarizes the key performance parameters of various analytical methods applicable to hydrazine quantification.

Metho d	Analyt e(s)	Sampl e Matrix	Derivat ization Reage nt	Limit of Quanti ficatio n (LOQ)	Lineari ty (R ²)	Recov ery (%)	Precisi on (%RSD)	Refere nce
HS-GC- MS	Hydrazi ne	Drug Substa nces	Aceton e	0.1 ppm	≥0.999	79 - 117	2.7 - 5.6	[1]
GC-MS	UDMH Transfo rmation Product s	Soil	None (HS- SPME)	Not Specifie d	Not Specifie d	64 - 132	Not Specifie d	[2]
GC- MS/MS	Hydrazi ne	Drinkin g Water	Aceton e	0.002 ng/mL (MDL of 0.7 ng/L)	Not Specifie d	102	13.7	[3]
LC- MS/MS	UDMH & Transfo rmation Product s	Soil	None	0.04 - 18 ng/mL	>0.99	Not Specifie d	Not Specifie d	[4]
RP- HPLC- DAD	N,N- dimethy lformam ide	Textiles	None	1.1 - 2.8 mg/kg (LOD)	>0.9999	97.0 - 103.0	< 5	[5]
LC- HRMS	Nitrosa mines	Drug Product s	None	0.005 ppm	Not Specifie d	Not Specifie d	Not Specifie d	[6]

Note: The data presented is for hydrazine, UDMH, and other related compounds, which can serve as a reference for methods to be developed and validated for **N',N'-Dimethylformohydrazide**.

Experimental Methodologies

Detailed experimental protocols are essential for the successful implementation and validation of analytical methods. Below are generalized procedures for GC-MS and LC-MS/MS, which are highly applicable for the trace-level quantification of DMH.

1. Gas Chromatography-Mass Spectrometry (GC-MS) with Derivatization

This method is suitable for the quantification of volatile or semi-volatile impurities. For non-volatile compounds like hydrazines, a derivatization step is typically required to increase their volatility.

- Sample Preparation & Derivatization:
 - Weigh a precise amount of the active pharmaceutical ingredient (API) or sample into a headspace vial.
 - Add a suitable solvent (e.g., methanol, dichloromethane) to dissolve the sample.
 - Introduce the derivatizing agent. For hydrazines, acetone is a common choice, which reacts to form a more volatile azine derivative.[\[1\]](#)[\[3\]](#)[\[7\]](#)
 - The reaction may be facilitated by gentle heating or vortexing.
- GC-MS Analysis:
 - Injection: Utilize a headspace autosampler for automated and reproducible injection of the vapor phase containing the derivatized analyte.
 - Chromatographic Separation: Employ a capillary column (e.g., DB-5ms, HP-5) with a suitable temperature program to separate the analyte from other matrix components.
 - Mass Spectrometric Detection: Use a mass spectrometer in either full scan mode for qualitative analysis or selected ion monitoring (SIM) or multiple reaction monitoring (MRM)

mode for enhanced sensitivity and selectivity in quantitative analysis.

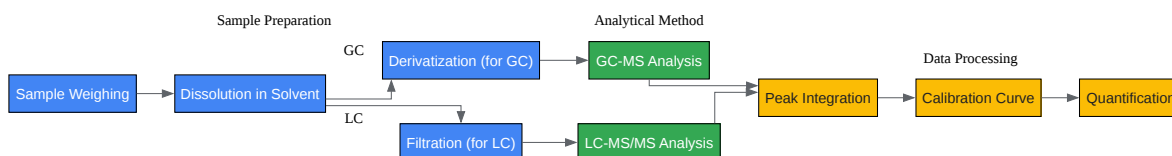
2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a powerful technique for the analysis of polar and non-volatile compounds without the need for derivatization, offering high sensitivity and selectivity.

- Sample Preparation:
 - Accurately weigh the sample and dissolve it in a suitable solvent compatible with the mobile phase (e.g., water, methanol, acetonitrile).
 - The sample solution may require filtration to remove particulate matter before injection.
- LC-MS/MS Analysis:
 - Chromatographic Separation: Use a reverse-phase or HILIC column to achieve chromatographic retention and separation of the polar DMH. The mobile phase typically consists of a mixture of water and an organic solvent (e.g., acetonitrile, methanol) with additives like formic acid or ammonium acetate to improve peak shape and ionization efficiency.
 - Mass Spectrometric Detection: Employ a tandem mass spectrometer (e.g., triple quadrupole) with an electrospray ionization (ESI) source operating in positive ion mode. The analysis is performed in MRM mode, monitoring specific precursor-to-product ion transitions for DMH to ensure high selectivity and sensitivity.

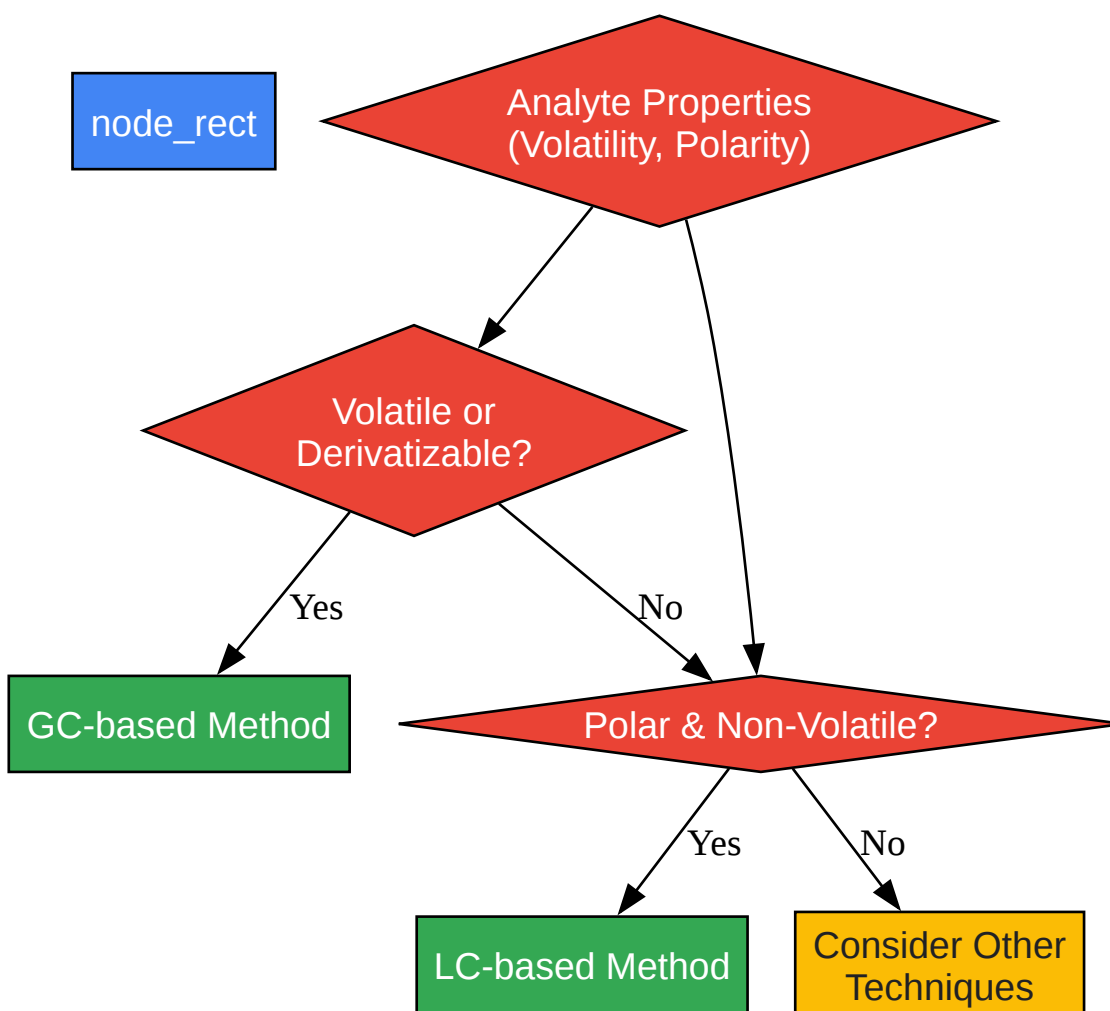
Experimental Workflow and Logical Relationships

The following diagrams illustrate a generalized experimental workflow for the quantification of **N',N'-Dimethylformohydrazide** and the logical relationship in method selection.



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Caption: Generalized workflow for DMH quantification.



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Caption: Logic for analytical method selection.

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